

Application Notes and Protocols for High-Temperature Dyeing with Disperse Violet 8

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

Cat. No.: B15555341

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Violet 8 is an anthraquinone-based disperse dye that produces a bright, blue-violet shade. It is primarily used for dyeing hydrophobic synthetic fibers, most notably polyester, due to its low water solubility and non-ionic nature.[1] The high-temperature (HT) exhaust dyeing method is the most effective process for applying **Disperse Violet 8** to polyester. This method utilizes temperatures of approximately 130°C under pressure to swell the polyester fibers, facilitating the diffusion and penetration of the dye molecules into the fiber's amorphous regions.[1][2] This results in excellent color yield and fastness properties.

These application notes provide a comprehensive, research-focused protocol for the high-temperature exhaust dyeing of polyester with **Disperse Violet 8**. Additionally, this document includes information on the chemical and physical properties of the dye, quantitative data on its performance, and safety considerations relevant to a laboratory setting. While **Disperse Violet 8** is principally a textile colorant, this document also addresses safety and handling aspects

pertinent to drug development professionals who may encounter such chemicals in broader research contexts.

Chemical and Physical Properties of Disperse Violet 8

A thorough understanding of the properties of **Disperse Violet 8** is essential for its effective application and safe handling.

Property	Value
C.I. Name	Disperse Violet 8
CAS Number	82-33-7
Molecular Formula	C ₁₄ H ₉ N ₃ O ₄
Molecular Weight	283.24 g/mol
Chemical Class	Anthraquinone
Appearance	Dark blue powder
Solubility	Soluble in ethanol, acetone, and benzene; low water solubility.

Source:[3]

High-Temperature Exhaust Dyeing of Polyester: Experimental Protocol

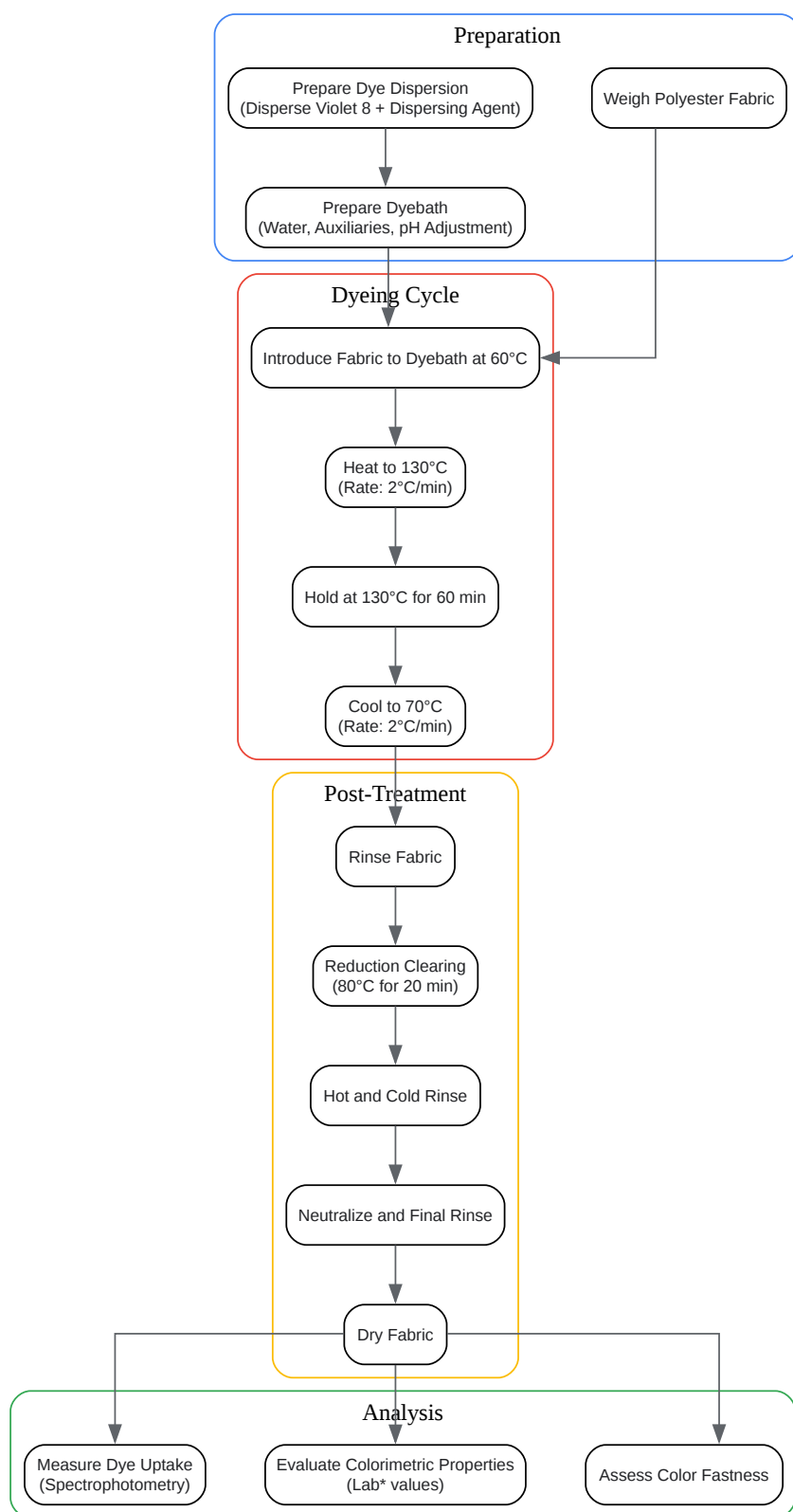
This protocol is designed for laboratory-scale experiments to ensure reproducibility and accurate assessment of dyeing performance.

Materials and Equipment

- Substrate: 100% Polyester fabric (scoured and pre-wetted)
- Dye: **Disperse Violet 8**

- Chemicals:
 - Dispersing agent (e.g., sodium lignosulfonate)
 - Levelling agent
 - Acetic acid (for pH adjustment)
 - Sodium hydrosulfite (for reduction clearing)
 - Sodium hydroxide (for reduction clearing)
- Equipment:
 - High-temperature laboratory dyeing machine (e.g., glycerin bath beaker dyer)
 - Beakers and graduated cylinders
 - Pipettes
 - pH meter
 - Analytical balance
 - Spectrophotometer (for dye uptake analysis)
 - Color measurement instrument (spectrophotometer or colorimeter)

Experimental Workflow



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Figure 1: Experimental workflow for high-temperature dyeing.

Detailed Procedure

- Dye Bath Preparation:
 - Prepare the dye bath with a liquor ratio of 1:10 (e.g., for a 10g fabric sample, use 100 mL of water).
 - Add a dispersing agent (1.0 - 2.0 g/L) and a leveling agent (0.5 - 1.5 g/L) to the water.
 - Adjust the pH of the dye bath to 4.5 - 5.5 using acetic acid.[\[4\]](#)
 - Prepare a separate dispersion of **Disperse Violet 8** (e.g., 2% on weight of fabric) by pasting it with a small amount of water and dispersing agent. Add this to the dye bath.
- Dyeing Cycle:
 - Introduce the pre-wetted polyester fabric into the dye bath at 60°C.
 - Run the dyeing apparatus for 15 minutes at this temperature to ensure even impregnation.
 - Increase the temperature to 130°C at a rate of 2°C per minute.
 - Hold the temperature at 130°C for 60 minutes.
 - Cool the dye bath down to 70°C at a rate of 2°C per minute.
- Post-Dyeing Treatment:
 - Drain the dye bath and rinse the fabric.
 - Prepare a reduction clearing bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide.
 - Treat the dyed fabric in this solution at 80°C for 20 minutes to remove any unfixed surface dye.
 - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.

- Neutralize the fabric with a dilute solution of acetic acid and then perform a final cold water rinse.
- Dry the fabric.

Quantitative Data and Analysis

Color Fastness Properties

The fastness properties of textiles are crucial for their performance and longevity. The following table summarizes the fastness ratings for **Disperse Violet 8** on polyester.

Fastness Test	Fading	Staining
Washing (ISO)	4-5	4-5
Perspiration (ISO)	5	4-5
Ironing (ISO)	4-5	3-4
Light (ISO)	6	-

Source: Grading is on a scale of 1 to 5 for washing, perspiration, and ironing (5 being the best), and 1 to 8 for light fastness (8 being the best).

Dye Uptake and Exhaustion

The percentage of dye exhaustion from the bath can be determined spectrophotometrically. This is a critical parameter for optimizing dyeing efficiency and reproducibility.

Protocol for Determining Dye Exhaustion:

- Prepare a calibration curve for **Disperse Violet 8** at its wavelength of maximum absorbance (λ_{max}).
- Measure the absorbance of the dye bath before and after the dyeing process.
- Calculate the percentage exhaustion (%E) using the following formula:

$$\%E = [(A_0 - A_1) / A_0] \times 100$$

Where:

- A_0 = Initial absorbance of the dye bath
- A_1 = Final absorbance of the dye bath

The following table can be used to record dye exhaustion at different dyeing temperatures.

Dyeing Temperature (°C)	Initial Absorbance (A_0)	Final Absorbance (A_1)	% Exhaustion
100			
110			
120			
130			
140			

Note: This table is a template. Researchers should populate it with their own experimental data.

Colorimetric Data

The color of the dyed fabric can be quantitatively assessed by measuring the CIELAB color coordinates (L, a, b*).

- L^* : Lightness (0 = black, 100 = white)
- a : Red-green coordinate (+a = red, -a* = green)
- b : Yellow-blue coordinate (+b = yellow, -b* = blue)

This data is essential for color matching and quality control.

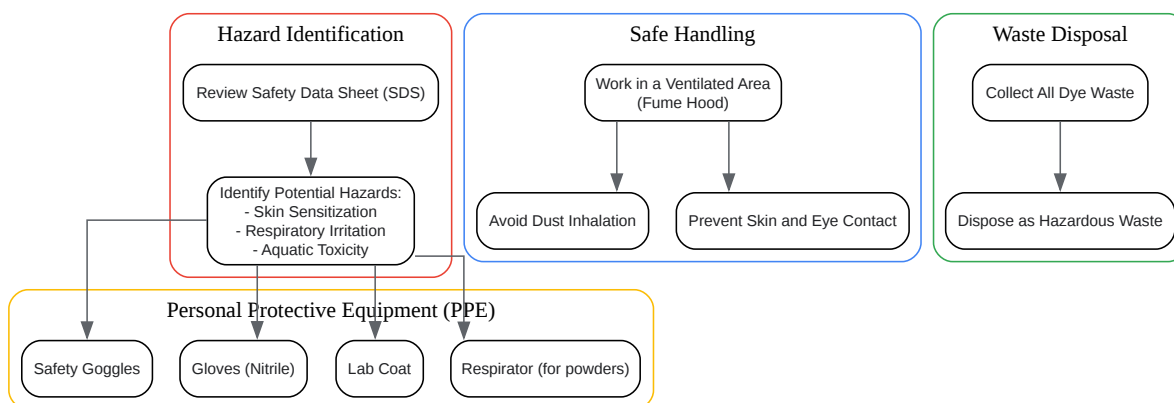
Dye Concentration (% owf)	L	a	b*
0.5			
1.0			
2.0			
4.0			

Note: This table is a template. Researchers should populate it with their own experimental data.

Safety and Handling Considerations for a Research Environment

While **Disperse Violet 8** is primarily used in the textile industry, its handling in a research setting, especially one that may involve drug development professionals, requires adherence to strict safety protocols.

Logical Relationship of Safety Protocols



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Figure 2: Logical flow of safety protocols for handling **Disperse Violet 8**.

General Precautions:

- Always consult the Safety Data Sheet (SDS) for **Disperse Violet 8** before use.
- Handle the dye powder in a well-ventilated area or a fume hood to avoid inhalation.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Some disperse dyes have been shown to be skin sensitizers. While specific data for **Disperse Violet 8** is not readily available, it is prudent to handle it as a potential sensitizer.

Relevance for Drug Development Professionals: Although not a pharmaceutical compound, the handling of potent colored powders and organic molecules in a laboratory setting shares common principles with the handling of active pharmaceutical ingredients (APIs). The protocols for containment, PPE usage, and waste disposal are transferable. Furthermore, understanding the potential for skin sensitization and the need for toxicological data is crucial in both fields. Currently, there is a lack of publicly available, specific toxicological data (e.g., cytotoxicity, genotoxicity) for **Disperse Violet 8**. Therefore, any application outside of its intended use in textiles would necessitate a thorough toxicological evaluation.

Conclusion

The high-temperature exhaust dyeing method is a reliable and effective process for applying **Disperse Violet 8** to polyester, yielding vibrant violet shades with good fastness properties. The protocols and data presented in these application notes provide a solid foundation for researchers to conduct reproducible and well-documented experiments. Adherence to the detailed procedures and safety guidelines is paramount for achieving high-quality results and ensuring a safe laboratory environment. For any non-traditional applications, a comprehensive toxicological assessment of **Disperse Violet 8** is strongly recommended.

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